

The Chemical Architecture of C.I. Reactive Red 11: A Technical Guide

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Compound of Interest

Compound Name: reactive red 11

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This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of C.I. **Reactive Red 11** (CAS Number: 12226-08-3). This monoazo reactive dye is a significant compound in the textile industry and finds applications in biological staining. This document serves as a detailed resource for professionals requiring in-depth knowledge of this chemical entity.

Chemical Identity and Properties

C.I. **Reactive Red 11** is a synthetic organic dye characterized by its vibrant red color. Its chemical structure is based on a monoazo system linked to a reactive dichlorotriazine group. This reactive moiety allows the dye to form covalent bonds with hydroxyl or amino groups present in substrates like cellulose or protein fibers, leading to high wash fastness.^[1]

The IUPAC name for **Reactive Red 11** is trisodium;4-[[8-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]-1-hydroxy-3,6-disulfonatophthalen-2-yl]diazanyl]benzoate. Its molecular formula is $C_{20}H_9Cl_2N_6Na_3O_9S_2$.^[2]

It is important to note that there are some discrepancies in the reported molecular formula and weight in various chemical databases. However, the structure and properties presented here are the most consistently and credibly reported.

Physicochemical Properties

Reactive Red 11 is a purplish-red powder that is soluble in water.^{[1][3]} Its solubility is reported to be 100 g/L at 50 °C.^[4] The aqueous solution is a brilliant red. In the presence of concentrated sulfuric acid, it appears purple, and upon dilution, it turns into a blue-light red with some precipitation. In concentrated nitric acid, it is red and remains red upon dilution, also with precipitation.^[3]

Quantitative Data Summary

The key quantitative data for C.I. **Reactive Red 11** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	12226-08-3	^[1]
Molecular Formula	C ₂₀ H ₉ Cl ₂ N ₆ Na ₃ O ₉ S ₂	^[2]
Molecular Weight	681.33 g/mol	^{[1][2]}
Appearance	Purplish red powder	^{[1][3]}
Solubility in Water (50 °C)	100 g/L	^[4]
Molecular Structure Class	Single azo	^[1]

Synthesis of Reactive Red 11: An Experimental Protocol

The synthesis of C.I. **Reactive Red 11** is a multi-step process involving diazotization, coupling, and condensation reactions. The general manufacturing method is outlined below.^{[1][3]}

Materials

- 4-Aminobenzoic acid
- Sodium nitrite
- Hydrochloric acid

- 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (H-acid)
- Sodium carbonate
- 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride)
- Sodium hydroxide
- Ice

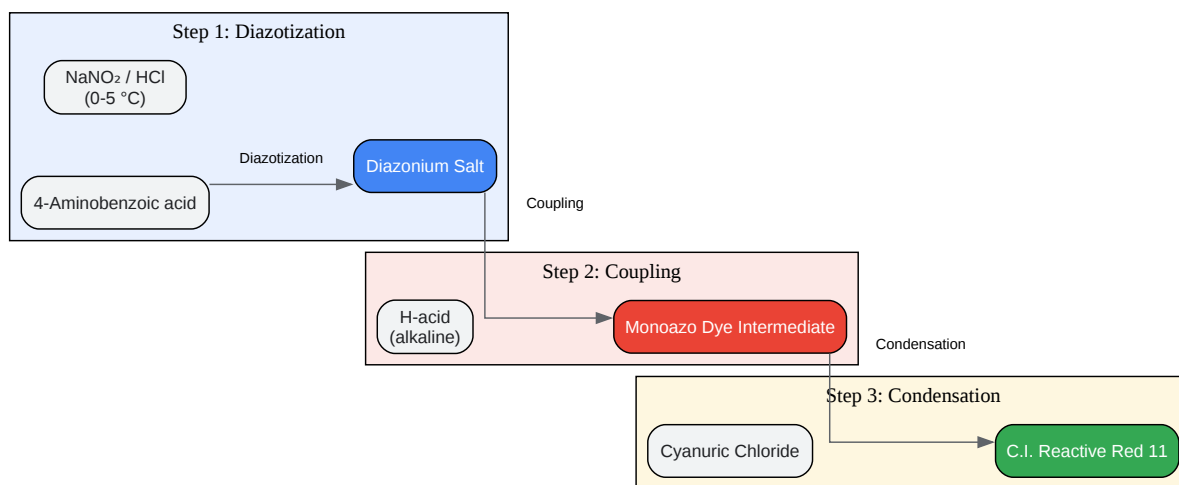
Step-by-Step Procedure

- Diazotization of 4-Aminobenzoic acid:
 - Dissolve 4-Aminobenzoic acid in a dilute solution of hydrochloric acid.
 - Cool the solution to 0-5 °C using an ice bath.
 - Slowly add a solution of sodium nitrite while maintaining the low temperature to form the diazonium salt of 4-aminobenzoic acid.
- Coupling Reaction:
 - In a separate vessel, dissolve 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (H-acid) in an alkaline solution (e.g., sodium carbonate solution).
 - Cool the H-acid solution to 0-5 °C.
 - Slowly add the previously prepared diazonium salt solution to the H-acid solution while stirring vigorously and maintaining the alkaline pH and low temperature. This results in the formation of a monoazo dye intermediate.
- Condensation with Cyanuric Chloride:
 - In another reaction vessel, create a dispersion of 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride) in ice-water.
 - Slowly add the monoazo dye intermediate solution to the cyanuric chloride dispersion.

- Control the pH of the reaction mixture by adding a base (e.g., sodium hydroxide solution) to facilitate the condensation reaction between the amino group of the H-acid moiety and one of the chlorine atoms of the cyanuric chloride. This reaction is typically carried out at a low temperature (0-5 °C).
- Isolation and Purification:
 - The resulting **Reactive Red 11** dye is then salted out from the reaction mixture by adding sodium chloride.
 - The precipitated dye is filtered, washed, and dried to obtain the final product.

Visualizing the Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of C.I. **Reactive Red 11**.



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Caption: Synthesis workflow for C.I. **Reactive Red 11**.

Applications

The primary application of **Reactive Red 11** is in the textile industry for the dyeing and printing of cellulosic fibers such as cotton and viscose, as well as silk.[1][3] Its ability to form covalent bonds with the fabric ensures excellent color fastness.[1] Additionally, it has been utilized as a biological stain in laboratory settings.[5]

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